

## Chlorfenethol solubility in organic solvents and water

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# Chlorfenethol Solubility: An In-depth Technical Guide

For Researchers, Scientists, and Drug Development Professionals

#### Introduction

**Chlorfenethol**, an organochlorine acaricide and insecticide, has been utilized in agricultural and horticultural applications. Understanding its solubility in various solvents is critical for formulation development, environmental fate assessment, and toxicological studies. This technical guide provides a comprehensive overview of the solubility of **chlorfenethol** in water and a range of organic solvents. It includes a detailed summary of quantitative solubility data, standardized experimental protocols for solubility determination, and a visualization of its proposed mechanisms of action.

## **Quantitative Solubility Data**

The solubility of **chlorfenethol** varies significantly across different solvents, reflecting its chemical structure. The available quantitative data is summarized in the table below for easy comparison. It is important to note that quantitative solubility data for **chlorfenethol** in several common organic solvents, including diethyl ether, acetone, chloroform, ethyl acetate, and dimethyl sulfoxide (DMSO), are not readily available in publicly accessible literature. For some solvents, only qualitative descriptions such as "soluble" have been reported.



Solvent	Chemical Formula	Temperatur e (°C)	Solubility (g/L)	рН	Reference(s
Water	H₂O	20	0.00967	7	[1]
Petroleum Ether	Mixture	25-30	43	N/A	
Ethanol	C₂H₅OH	25-30	1250	N/A	-
Toluene	C7H8	25-30	1100	N/A	
Ether (qualitative)	(C₂H₅)₂O	Not Specified	Soluble	N/A	
Benzene (qualitative)	С6Н6	Not Specified	Soluble	N/A	
Alcohol (qualitative)	ROH	Not Specified	Insoluble	N/A	_

Note: The qualitative term "Insoluble" for alcohol likely refers to lower alcohols and may seem contradictory to the high solubility in ethanol. This highlights the importance of specific quantitative data.

## **Experimental Protocols for Solubility Determination**

A standardized and widely accepted method for determining the solubility of chemical compounds is the shake-flask method, as outlined in OECD Guideline 105. This method is suitable for determining the water solubility of substances, and its principles can be adapted for organic solvents.

## Shake-Flask Method (Adapted from OECD Guideline 105)

Objective: To determine the saturation mass concentration of **chlorfenethol** in a specific solvent at a controlled temperature.

Materials:



- Chlorfenethol (analytical standard)
- Solvent of interest (high purity)
- Glass flasks with stoppers or screw caps
- Constant temperature water bath or incubator with shaker
- Centrifuge
- Analytical balance
- · Volumetric flasks and pipettes
- Syringe filters (e.g., 0.45 μm PTFE)
- Analytical instrument for quantification (e.g., HPLC-UV, GC-MS)

#### Procedure:

- Preparation of the Test Solution:
  - Add an excess amount of **chlorfenethol** to a flask containing a known volume of the solvent. The presence of undissolved solid is essential to ensure saturation.
  - Seal the flask to prevent solvent evaporation.
- Equilibration:
  - $\circ$  Place the flask in a constant temperature shaker bath. The temperature should be controlled to  $\pm$  0.5 °C.
  - Agitate the flask for a sufficient period to allow the system to reach equilibrium. A
    preliminary test can determine the time required, but 24 to 48 hours is typical. Longer
    times may be necessary for poorly soluble compounds.
- Phase Separation:



- After equilibration, allow the solution to stand at the test temperature to let the excess solid settle.
- To separate the saturated solution from the undissolved solid, centrifugation at the test temperature is the preferred method. Filtration can also be used, but care must be taken to avoid adsorption of the solute onto the filter material.

#### Quantification:

- Carefully take an aliquot of the clear supernatant (the saturated solution).
- Dilute the aliquot with a suitable solvent to a concentration within the working range of the analytical method.
- Analyze the concentration of chlorfenethol in the diluted sample using a validated analytical method, such as High-Performance Liquid Chromatography (HPLC) with UV detection or Gas Chromatography-Mass Spectrometry (GC-MS).
- Prepare a calibration curve using standard solutions of chlorfenethol of known concentrations to ensure accurate quantification.

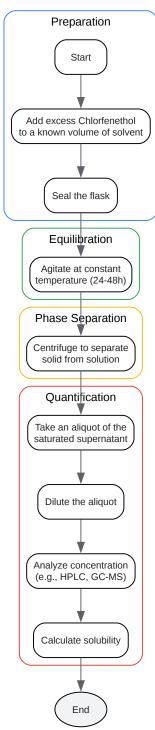
#### Data Reporting:

- Calculate the solubility of **chlorfenethol** in the solvent, expressed in g/L or mg/mL.
- The report should include the test substance purity, the solvent used, the test temperature, the analytical method, and the mean and standard deviation of at least three replicate determinations.

A generalized workflow for this experimental process is depicted below.



#### Experimental Workflow for Solubility Determination



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Solubility Determination Workflow



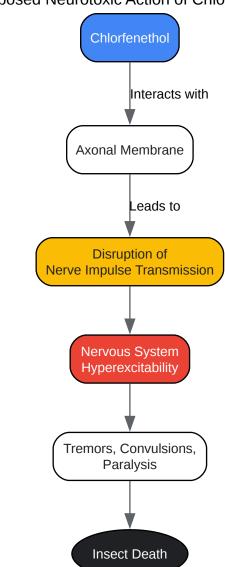
### **Proposed Mechanisms of Action**

**Chlorfenethol**'s efficacy as an insecticide and acaricide is attributed to its ability to disrupt the nervous system of target organisms and interfere with cellular energy production.[1][2] The precise molecular targets and signaling pathways are not fully elucidated, but the primary proposed mechanisms are summarized below.

### **Disruption of the Nervous System**

Like many organochlorine insecticides, **chlorfenethol** is a neurotoxin.[1][2] It is believed to interfere with the normal transmission of nerve impulses along axons. This disruption leads to hyperexcitability of the nervous system, resulting in tremors, convulsions, and ultimately, paralysis and death of the insect.





Proposed Neurotoxic Action of Chlorfenethol

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**Chlorfenethol**'s Neurotoxic Effect

### **Inhibition of Oxidative Phosphorylation**

**Chlorfenethol** is also proposed to be an inhibitor of oxidative phosphorylation, the primary process by which cells generate ATP (adenosine triphosphate), the main currency of cellular



energy. By uncoupling or inhibiting this process, chlorfenethol depletes the insect's energy supply, leading to metabolic collapse and death.

## Chlorfenethol Targets Mitochondria Leads to Inhibition of Oxidative Phosphorylation ATP Depletion Metabolic Collapse **Insect Death**

Proposed Inhibition of Oxidative Phosphorylation

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Chlorfenethol's Effect on Energy Production

### Conclusion



This technical guide has consolidated the available information on the solubility of **chlorfenethol** in water and various organic solvents. While quantitative data exists for some solvents, a notable gap remains for others, highlighting an area for future research. The provided experimental protocol for the shake-flask method offers a standardized approach for obtaining these missing values. The diagrams illustrating the proposed mechanisms of action provide a conceptual framework for understanding the toxicological properties of **chlorfenethol**. This information is intended to be a valuable resource for professionals in research, drug development, and environmental science.

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### References

- 1. Chlorfenethol (Ref: ENT 9624) [sitem.herts.ac.uk]
- 2. 1,1-Bis(4-chlorophenyl)ethanol | C14H12Cl2O | CID 6624 PubChem [pubchem.ncbi.nlm.nih.gov]
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